

Technical Guide: Spectral Characterization of 3-Amino-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3-Amino-4-methylbenzonitrile

CAS No.: 60710-80-7

Cat. No.: B1277243

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Executive Summary

This technical guide provides a comprehensive spectral analysis of **3-Amino-4-methylbenzonitrile** (CAS: 3544-25-0), a critical intermediate in the synthesis of tyrosine kinase inhibitors and azo dyes. This document is designed for analytical chemists and synthetic researchers requiring high-fidelity structural verification.

The guide prioritizes the causality between molecular architecture and spectral signals, ensuring that researchers can not only identify peaks but understand their structural origins. We focus on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, providing self-validating protocols for data acquisition.

Molecular Architecture & Spectral Logic

To accurately interpret the spectra, one must first deconstruct the electronic environment of the molecule. **3-Amino-4-methylbenzonitrile** features a trisubstituted benzene ring with three distinct functional groups that exert competing electronic effects:

- Nitrile (-CN) at C1: A strong electron-withdrawing group (EWG). It deshields ortho protons (H2, H6) and introduces a distinct diagnostic carbon signal (~119 ppm) and IR stretch (~2220 cm^{-1}).
- Amino (-NH₂) at C3:** A strong electron-donating group (EDG) by resonance. It significantly shields the ortho positions (H2, H4-methyl) and para position (H6), creating an upfield shift for adjacent protons.
- Methyl (-CH₃) at C4: A weak EDG. It provides a singlet handle in ¹H NMR and influences the splitting pattern of the aromatic region.

Structural Diagram & Numbering

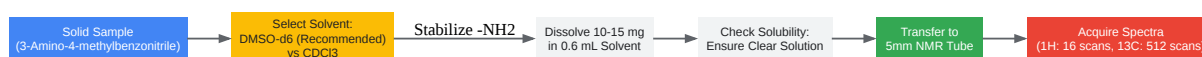
- Position 1: -CN[1]
- Position 2: Aromatic Proton (Isolated between CN and NH₂)
- Position 3: -NH₂[1][2][3][4][5]
- Position 4: -CH₃
- Position 5: Aromatic Proton (Ortho to CH₃)
- Position 6: Aromatic Proton (Ortho to CN)

Experimental Protocol: Sample Preparation

The choice of solvent is critical for aniline derivatives. Chloroform-d (

) is standard, but Dimethyl Sulfoxide-d₆ (

) is superior for this compound because it stabilizes the exchangeable amine protons, resulting in a sharp, distinct singlet rather than a broadened hump.



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Figure 1: Optimized sample preparation workflow for NMR acquisition, prioritizing DMSO-d6 for labile proton visualization.

^1H NMR Spectral Analysis

Instrument Parameters: 400 MHz, 298 K, Solvent: DMSO-d6.[4]

The proton NMR spectrum is defined by a 1,3,4-substitution pattern.[4] The aromatic region displays an ABC (or ABX) system.

Data Summary Table

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.10	Doublet of Doublets (dd)	1H	H-6	Deshielded by ortho -CN; couples with H-5 (ortho) and H-2 (meta).
6.90	Doublet (d)	1H	H-2	Shielded by ortho -NH ₂ ; appears as a doublet due to meta coupling with H-6.
6.85	Doublet (d)	1H	H-5	Shielded by ortho -CH ₃ ; couples strongly with H-6.
5.35	Broad Singlet (br s)	2H	-NH ₂	Exchangeable protons. Chemical shift varies with concentration/temperature. ^[6]
2.15	Singlet (s)	3H	-CH ₃	Benzylic methyl group; isolated singlet.

Interpretation Guide

- The Methyl Handle (2.15 ppm): This sharp singlet is the anchor point. If this peak is a doublet, your methyl group is likely coupling to a neighbor, indicating the wrong isomer (e.g., if the methyl were adjacent to a proton).
- The Amine (5.35 ppm): In

, this might appear around 3.8-4.0 ppm and be very broad. In

, it shifts downfield due to hydrogen bonding with the solvent and sharpens.

- The Aromatic Zone (6.85 - 7.10 ppm):
 - H-6 is the most downfield aromatic proton because it is ortho to the electron-withdrawing Nitrile group.
 - H-2 is physically located between the Nitrile and Amine. While the Nitrile pulls electron density (deshielding), the Amine pushes it back (shielding). The shielding effect of the ortho-amine generally dominates, keeping it upfield relative to benzene.

¹³C NMR Spectral Analysis

Instrument Parameters: 100 MHz, Proton-decoupled, Solvent: DMSO-d6.

The Carbon-13 spectrum confirms the backbone. We expect 8 unique carbon signals: 2 aliphatic, 6 aromatic (3 quaternary, 3 methine).

Data Summary Table

Chemical Shift (δ ppm)	Carbon Type	Assignment	Structural Logic
147.2	Quaternary (Cq)	C-3 (C-NH ₂)	Strongly deshielded by the directly attached Nitrogen.
128.5	Quaternary (Cq)	C-4 (C-CH ₃)	Ipso to methyl group.
132.5	Methine (CH)	C-6	Ortho to Nitrile.
119.5	Quaternary (Cq)	-CN	Characteristic Nitrile carbon signal.
117.8	Methine (CH)	C-5	Ortho to Methyl.
114.2	Methine (CH)	C-2	Ortho to Amine (strongly shielded).
108.5	Quaternary (Cq)	C-1 (C-CN)	Ipso to Nitrile.
17.5	Methyl (CH ₃)	-CH ₃	Benzylic methyl carbon.

Note: Exact shifts may vary ± 0.5 ppm depending on concentration.

Infrared (IR) Spectroscopy[7][8]

IR is the rapid-screening tool for this compound. The presence of the Nitrile and Amine groups provides an unambiguous fingerprint.

Key Absorption Bands[4][8][9]

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Interpretation
3450, 3360	N-H Stretch	Medium	Primary Amine. The doublet indicates symmetric and asymmetric stretching of the -NH ₂ group.
2220	C≡N Stretch	Strong/Sharp	Nitrile. Diagnostic peak.[7] Aromatic nitriles typically fall in the 2220-2230 range.
1620, 1580	C=C Aromatic Stretch	Medium	Benzene ring skeletal vibrations.
1280	C-N Stretch	Medium	C-N single bond (Ar-NH ₂).
820	C-H Out-of-Plane	Strong	Indicates 1,2,4-trisubstituted benzene (approximate).

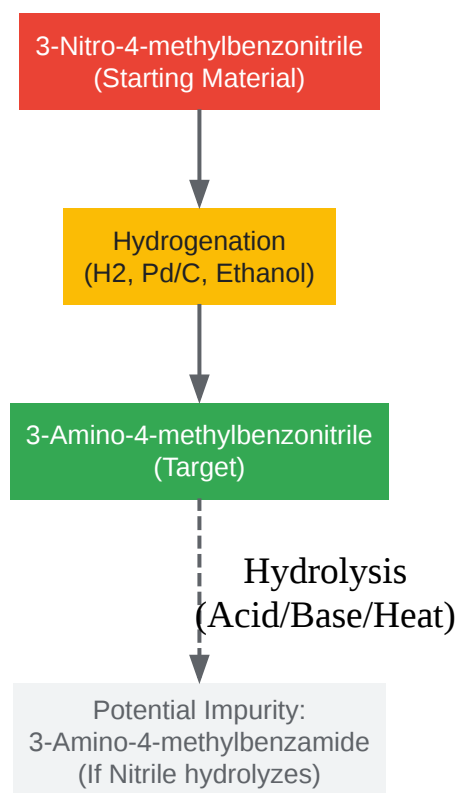
Synthesis & Purity Context

Understanding the origin of the sample aids in identifying impurities. **3-Amino-4-methylbenzonitrile** is typically synthesized via the catalytic hydrogenation of 3-nitro-4-methylbenzonitrile.

Common Impurities[6][10]

- Starting Material: 3-nitro-4-methylbenzonitrile.[8]
 - Detection: Look for missing NH₂ peaks in IR and presence of NO₂ asymmetric stretch (~1530 cm⁻¹).
- Hydrolysis Product: 3-amino-4-methylbenzamide.

- Detection: Disappearance of the sharp 2220 cm^{-1} CN stretch in IR; appearance of Carbonyl (C=O) around 1680 cm^{-1} .



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Figure 2: Synthesis pathway and potential degradation route. Monitoring the Nitrile peak is essential to rule out hydrolysis.

References

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